

# Personal protective equipment for handling (5-Bromo-2-iodophenyl)methanol

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## Compound of Interest

Compound Name: (5-Bromo-2-iodophenyl)methanol

Cat. No.: B171483

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## Essential Safety and Handling Guide for (5-Bromo-2-iodophenyl)methanol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(5-Bromo-2-iodophenyl)methanol** (CAS No. 199786-58-8). The information is intended for researchers, scientists, and drug development professionals to ensure a safe and compliant laboratory environment.

## Hazard Identification and Classification

**(5-Bromo-2-iodophenyl)methanol** is a chemical compound that requires careful handling due to its potential health effects. Based on available safety data, it is classified as follows:

Hazard Classification	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritant	H335: May cause respiratory irritation
Signal Word	Warning
Pictogram	GHS07 (Exclamation Mark)

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is critical to mitigate the risks associated with **(5-Bromo-2-iodophenyl)methanol**.

PPE Category	Recommended Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).	To prevent skin contact and subsequent irritation.[1]
Eye Protection	Chemical safety goggles with a face shield.[2]	Protects against splashes and vapors that can cause serious eye damage.[1]
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants. A chemically resistant apron is also recommended.	Minimizes skin contact and protects from potential splashes.[3]
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges.	Essential for preventing inhalation of dust or vapors, which can cause respiratory irritation.[1][3]

## Operational Plan: Handling and Storage

Adherence to a strict operational protocol is necessary for the safe handling and storage of **(5-Bromo-2-iodophenyl)methanol**.

Engineering Controls:

- Ventilation: All handling of **(5-Bromo-2-iodophenyl)methanol** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[3]
- Emergency Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[3]

#### Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Use only outdoors or in a well-ventilated area.[1]
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

#### Storage:

- Store at room temperature.[4]
- Protect from light.[4]
- Keep container tightly closed in a dry and well-ventilated place.
- Store in a locked-up area.

## Accidental Release and Disposal Plan

Proper disposal of **(5-Bromo-2-iodophenyl)methanol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

#### Spill Response:

- Evacuate and Ventilate: Immediately evacuate non-essential personnel from the spill area and ensure adequate ventilation.[2]
- Personal Protection: Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye protection.
- Containment: For solid spills, carefully sweep or vacuum the material into a suitable, labeled hazardous waste container, avoiding dust generation. For liquid spills, absorb with an inert material (e.g., vermiculite, sand).[5][6]

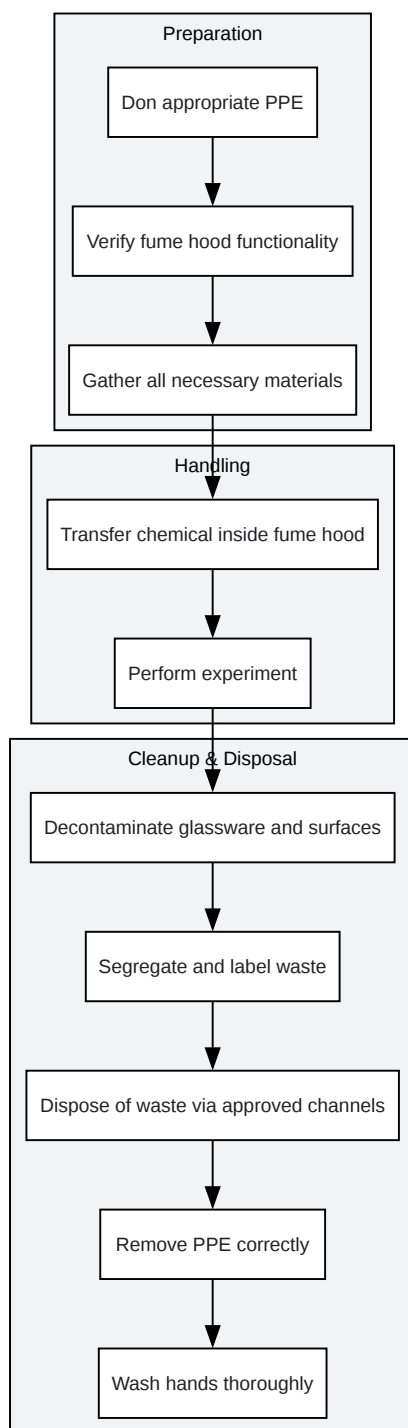
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[\[7\]](#)

#### Waste Disposal:

- Waste Segregation:
  - Liquid Waste: Collect all liquid waste containing **(5-Bromo-2-iodophenyl)methanol** in a designated, labeled, and sealed container for halogenated organic waste.[\[3\]](#)
  - Solid Waste: Contaminated solid waste (e.g., gloves, absorbent pads, pipette tips) should be collected in a separate, sealed container labeled as hazardous solid waste.[\[3\]](#)
- Disposal: Dispose of all waste through a licensed hazardous waste disposal company. Do not dispose of down the drain or in regular trash. Follow all federal, state, and local regulations.

## Experimental Workflow and Safety Checkpoints

## Workflow for Handling (5-Bromo-2-iodophenyl)methanol



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Caption: A step-by-step workflow for the safe handling of **(5-Bromo-2-iodophenyl)methanol**.

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